

Application Notes & Protocols: Identification of LSM10 Interacting Proteins using Co-immunoprecipitation

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Compound of Interest

Compound Name: *LS10*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

LSM10 (U7 small nuclear RNA associated) is a protein that plays a crucial role in histone pre-mRNA 3'-end processing, a fundamental step in the regulation of gene expression and cell cycle progression.[1][2][3] As a component of the U7 small nuclear ribonucleoprotein (snRNP) complex, LSM10's interactions with other proteins are critical for its function.[4][5] Identifying the interacting partners of LSM10 is key to understanding its regulatory mechanisms and its role in various cellular processes. Co-immunoprecipitation (Co-IP) is a powerful and widely used technique to study protein-protein interactions in their cellular context.[6][7][8][9][10] This document provides a detailed protocol for the Co-IP of endogenous LSM10 to identify its interacting proteins, along with data presentation guidelines and visualizations of the experimental workflow and relevant signaling pathways.

Data Presentation: LSM10 Interacting Proteins

The following table summarizes known and potential interacting partners of LSM10 identified through various methods, including affinity purification followed by mass spectrometry. Quantitative data from specific Co-IP experiments can be generated and added to this table to compare the relative abundance of interacting partners under different experimental conditions.

Interacting Protein	Method of Identification	Functional Relevance
LSM11	Co-immunoprecipitation, Yeast-2-Hybrid	Core component of the U7 snRNP, essential for histone pre-mRNA processing. [11]
LSM3	Yeast-2-Hybrid	Component of the Lsm1-7 and Lsm2-8 complexes involved in RNA processing. [1]
SMN	Co-immunoprecipitation	Involved in the assembly of snRNPs. [5] [11]
SNRPB, SNRPD3, SNRPE, SNRPF, SNRPG	Affinity Purification-Mass Spectrometry	Core Sm proteins of the U7 snRNP. [5]
CLNS1A (pICln)	Co-immunoprecipitation	Chaperone protein involved in the assembly of Sm proteins onto snRNAs. [5]
FLASH	Co-immunoprecipitation	Component of the histone pre-mRNA 3' end processing machinery. [3]

Experimental Protocols: Co-immunoprecipitation of LSM10

This protocol outlines the steps for immunoprecipitating endogenous LSM10 from cell lysates to identify interacting proteins.

Materials and Reagents:

- Cell Culture: Human cell line expressing LSM10 (e.g., HeLa, 293T)

- Antibodies:
 - Anti-LSM10 antibody (for immunoprecipitation)
 - Normal IgG from the same species as the IP antibody (negative control)
- Buffers and Solutions:
 - PBS (Phosphate-Buffered Saline): 137 mM NaCl, 2.7 mM KCl, 10 mM Na₂HPO₄, 1.8 mM KH₂PO₄, pH 7.4
 - Lysis Buffer: 50 mM Tris-HCl pH 7.4, 150 mM NaCl, 1 mM EDTA, 1% NP-40, with freshly added protease inhibitor cocktail.
 - Wash Buffer: Same as Lysis Buffer but with a lower concentration of detergent (e.g., 0.1% NP-40).
 - Elution Buffer: 100 mM Glycine-HCl, pH 2.5 or 2x Laemmli sample buffer.
- Beads: Protein A/G magnetic beads or agarose beads.

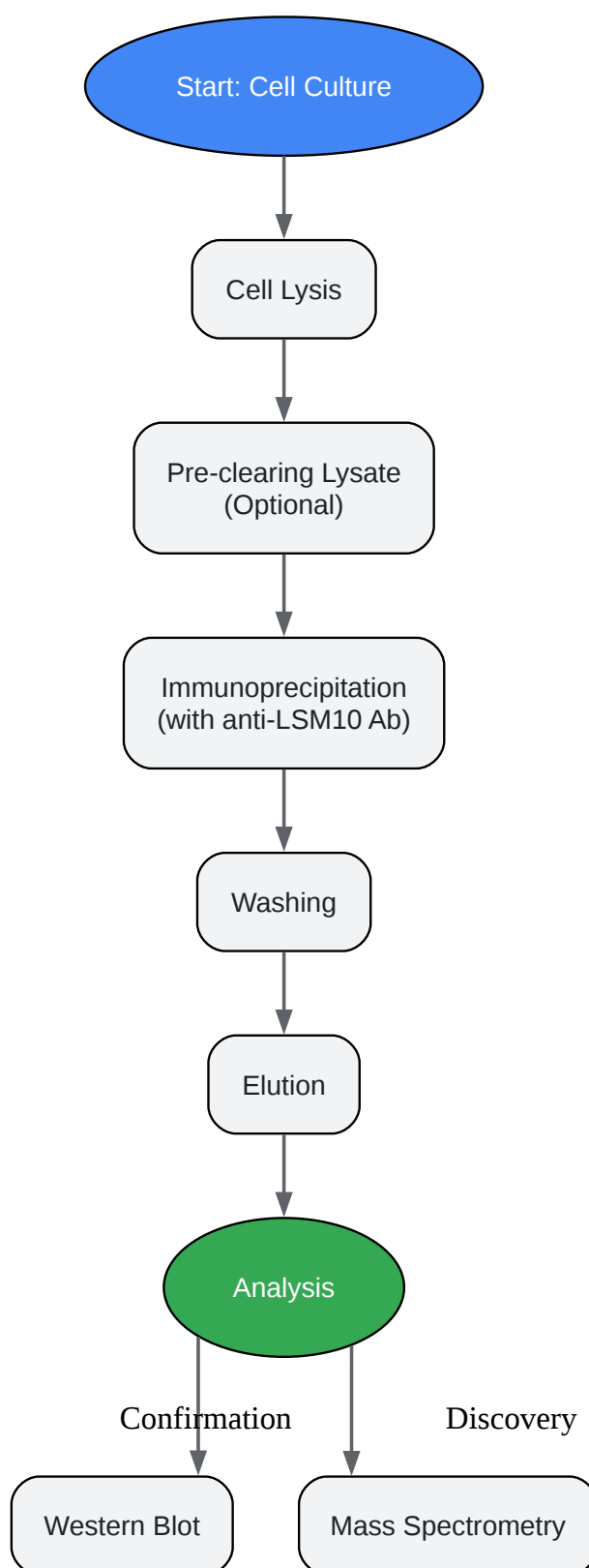
Protocol:

- Cell Lysis:
 1. Culture cells to 80-90% confluency.
 2. Wash cells twice with ice-cold PBS.
 3. Add ice-cold Lysis Buffer to the cells and incubate on ice for 30 minutes with occasional vortexing.
 4. Scrape the cells and transfer the lysate to a pre-chilled microcentrifuge tube.
 5. Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cellular debris.
 6. Transfer the supernatant (cell lysate) to a new pre-chilled tube.
 7. Determine the protein concentration of the lysate using a Bradford or BCA assay.

- Pre-clearing the Lysate (Optional but Recommended):
 1. Add Protein A/G beads to the cell lysate.
 2. Incubate for 1 hour at 4°C with gentle rotation.
 3. Pellet the beads by centrifugation or using a magnetic rack and discard the beads. This step reduces non-specific binding.[\[10\]](#)
- Immunoprecipitation:
 1. To the pre-cleared lysate, add the anti-LSM10 antibody. For the negative control, add the same amount of normal IgG to a separate tube of lysate.
 2. Incubate overnight at 4°C with gentle rotation to allow the formation of antibody-antigen complexes.
 3. Add Protein A/G beads to each tube and incubate for 2-4 hours at 4°C with gentle rotation to capture the immune complexes.
- Washing:
 1. Pellet the beads and discard the supernatant.
 2. Wash the beads three to five times with ice-cold Wash Buffer. With each wash, resuspend the beads, incubate for 5 minutes, and then pellet the beads.
- Elution:
 1. After the final wash, remove all supernatant.
 2. Elute the protein complexes from the beads by adding Elution Buffer and incubating for 10-15 minutes at room temperature.
 3. Alternatively, add 2x Laemmli sample buffer and boil for 5-10 minutes to elute and denature the proteins for subsequent SDS-PAGE analysis.
 4. Pellet the beads and collect the supernatant containing the eluted proteins.

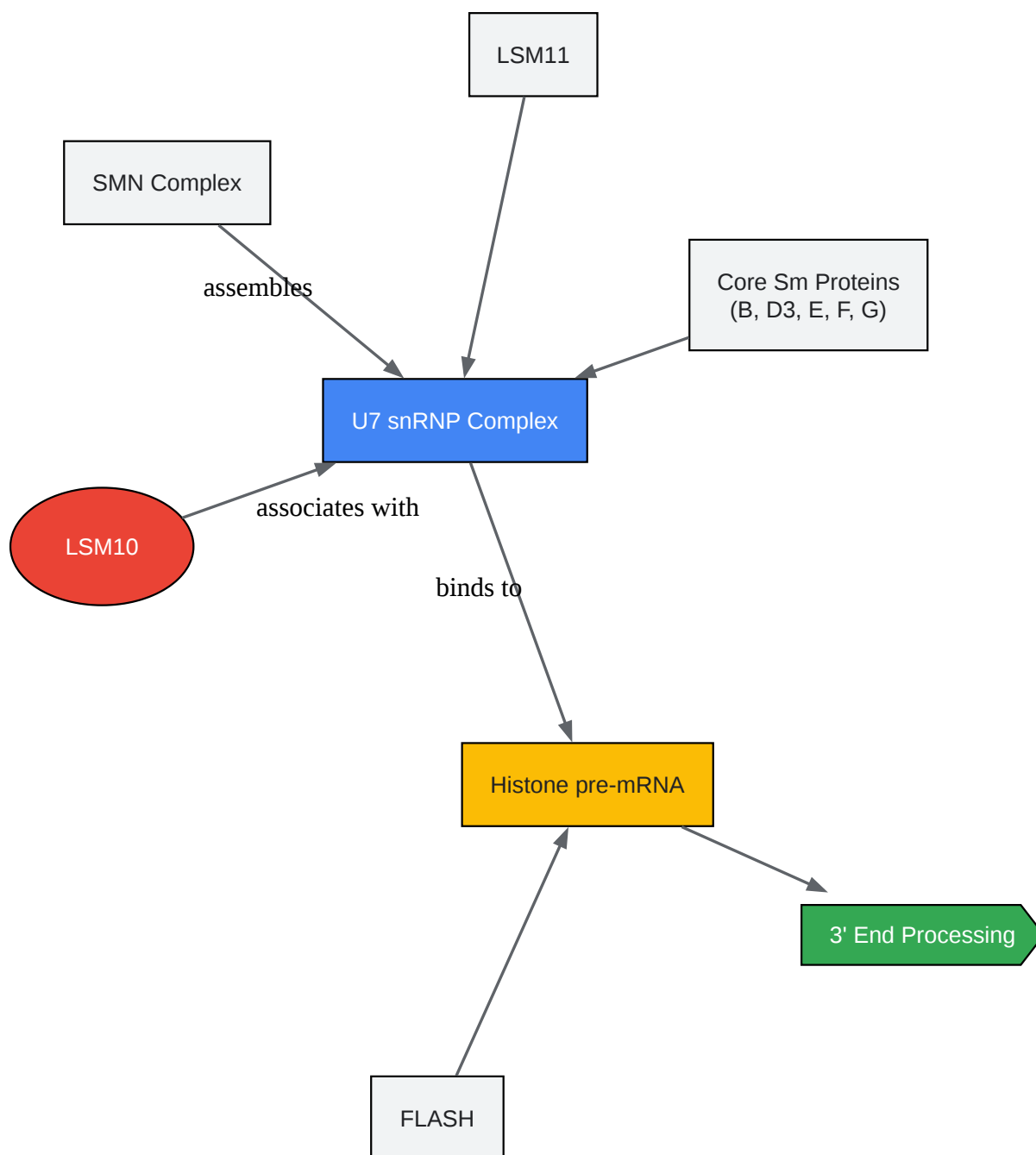
- Analysis:
 1. The eluted proteins can be analyzed by SDS-PAGE and Western blotting to confirm the presence of LSM10 and known interactors.
 2. For the identification of novel interacting proteins, the eluate can be subjected to mass spectrometry analysis.[\[8\]](#)

Visualizations



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Caption: Co-immunoprecipitation workflow for identifying LSM10 interacting proteins.



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Caption: LSM10's role in the histone pre-mRNA 3' end processing pathway.

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- To cite this document: BenchChem. [Application Notes & Protocols: Identification of LSM10 Interacting Proteins using Co-immunoprecipitation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1193026/docs#application-notes-protocols-identification-of-lsm10-interacting-proteins-using-co-immunoprecipitation>]

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